

HS80: A Novel Smoothened Inhibitor for Targeted Cancer Therapy

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Compound of Interest

Compound Name: HS80

Cat. No.: B15573088

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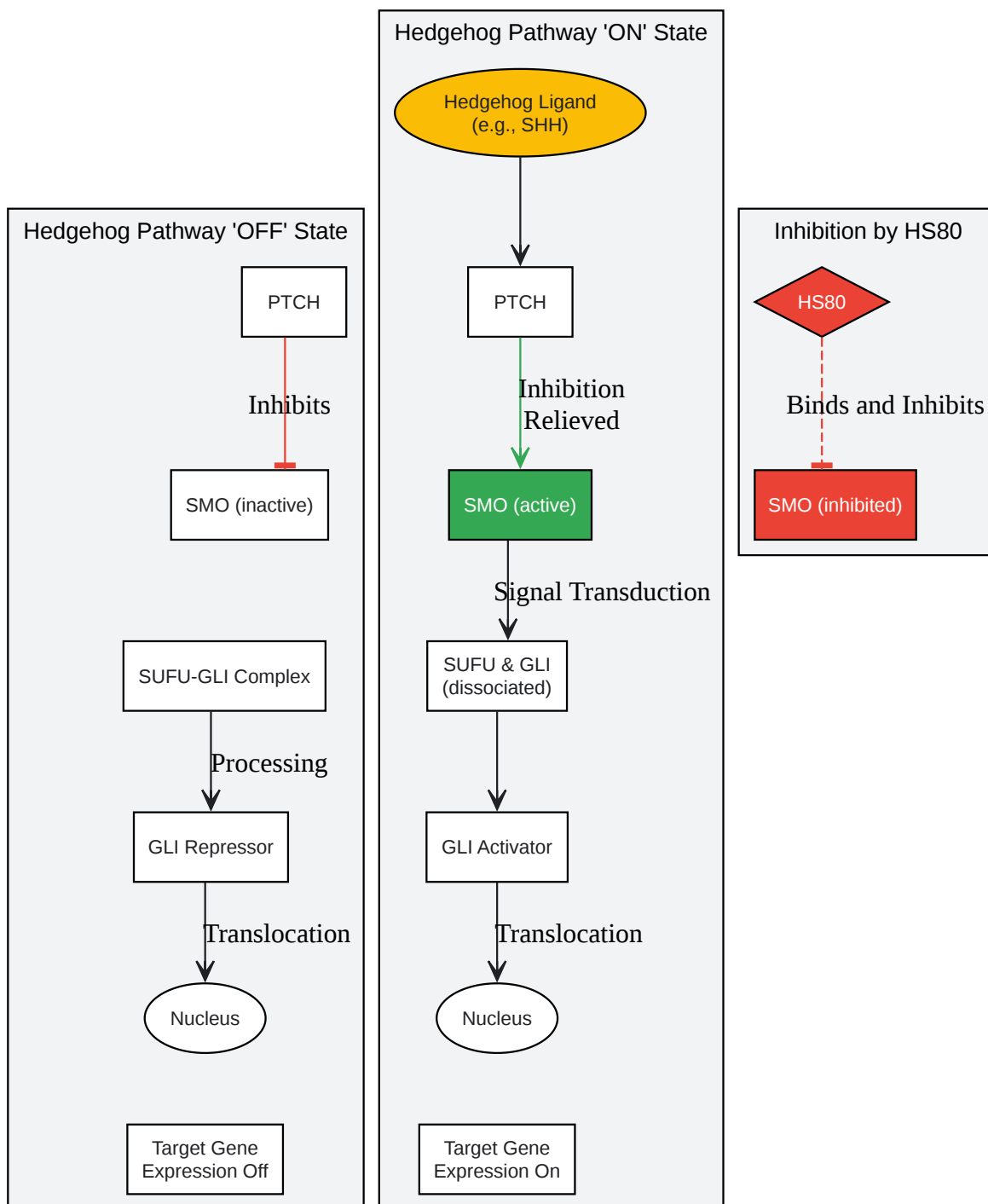
Introduction

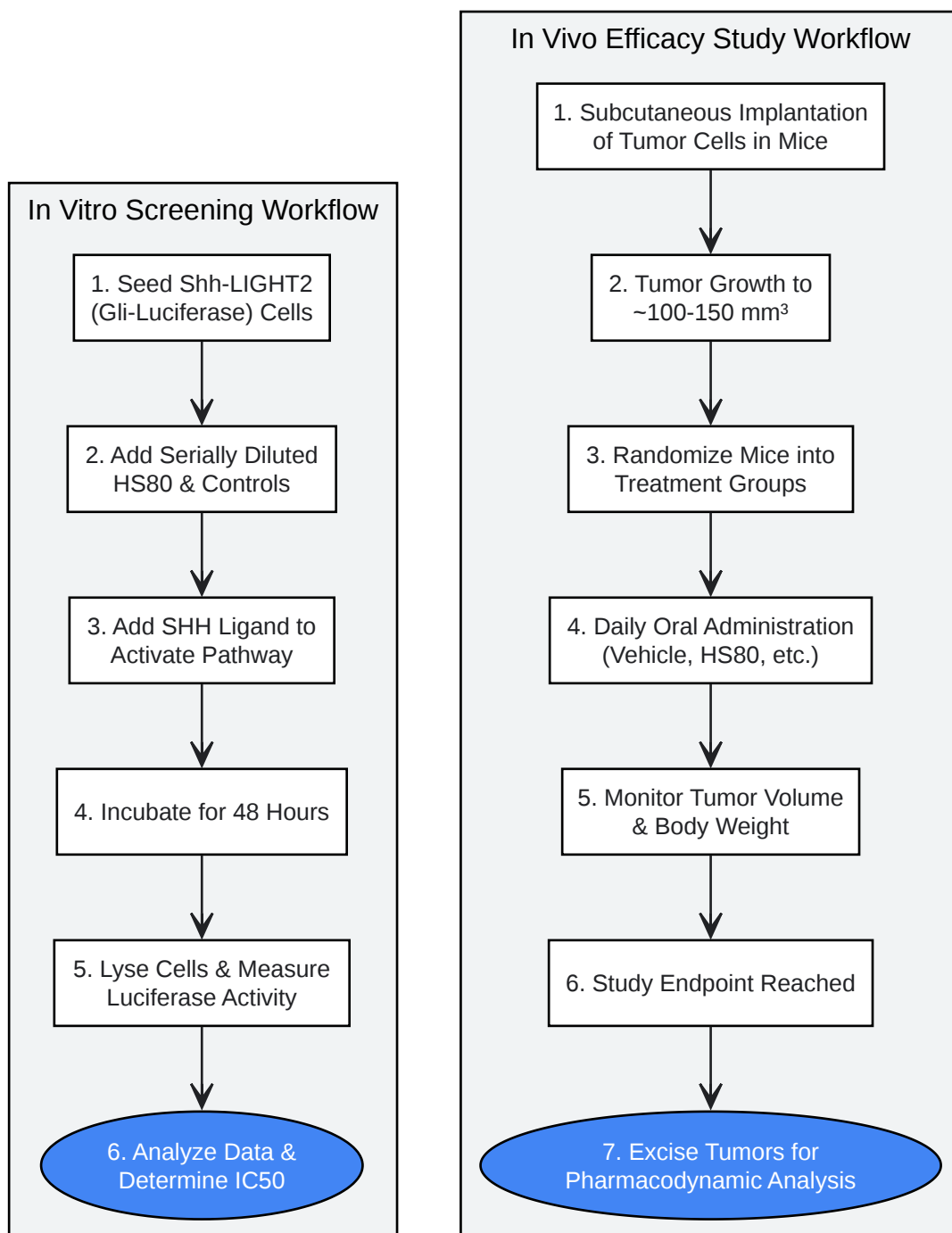
The Hedgehog (Hh) signaling pathway is a crucial regulator of cellular processes during embryonic development and for adult tissue maintenance.[1][2][3] Aberrant activation of this pathway has been implicated in the pathogenesis of several human cancers, including basal cell carcinoma (BCC) and medulloblastoma, making it a key target for therapeutic intervention. [4][5] The seven-transmembrane protein Smoothened (SMO) is a central component of the Hh pathway. In the absence of a Hedgehog ligand, the receptor Patched (PTCH) inhibits SMO activity. Binding of the ligand to PTCH relieves this inhibition, leading to SMO activation and subsequent downstream signaling that results in the activation of GLI transcription factors.

HS80 is a novel, potent, and selective small-molecule inhibitor designed to target the SMO receptor, thereby blocking the Hedgehog signaling cascade. This document provides a comprehensive technical overview of the discovery, mechanism of action, and preclinical evaluation of **HS80**.

Mechanism of Action

HS80 functions as a direct antagonist of the SMO receptor. By binding to SMO, **HS80** prevents the downstream signaling events that lead to the activation of GLI transcription factors, which are responsible for regulating the expression of Hh target genes involved in cell proliferation and survival. This targeted inhibition of the Hh pathway forms the basis of **HS80**'s anti-tumor activity.





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